

Application Note: Quantification of Methionine Sulfone using HILIC-ESI-MS/MS

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Compound of Interest

Compound Name: Methionine Sulfone

Cat. No.: B554994

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methionine, a sulfur-containing amino acid, is susceptible to oxidation, leading to the formation of methionine sulfoxide and subsequently **methionine sulfone**.^[1] The presence and quantity of these oxidized forms can be critical indicators of oxidative stress in biological systems and a key quality attribute of protein-based therapeutics. Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS) offers a robust and sensitive method for the direct analysis of these highly polar compounds without the need for derivatization.^[2] This application note provides a detailed protocol for the analysis of **methionine sulfone** using HILIC-ESI-MS/MS.

Experimental Protocols

Standard and Sample Preparation

a. Standard Preparation:

- Obtain a certified standard of L-**Methionine sulfone**.
- Prepare a stock solution of 1 mg/mL in deionized water.
- Perform serial dilutions of the stock solution with a mixture of 90:10 (v/v) methanol:water to create calibration standards at desired concentrations (e.g., 1 µg/mL to 100 µg/mL).

b. Sample Preparation (from Biological Matrix, e.g., Serum):

- To 100 µL of serum, add 300 µL of acetonitrile to precipitate proteins.[3]
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 µL of the initial mobile phase conditions (e.g., 75:25 acetonitrile:water with 0.1% formic acid).

Note on Oxidation: In-vitro oxidation of methionine during sample preparation is a known issue. [4] To minimize this artifact, it is recommended to work under an inert atmosphere (e.g., argon or nitrogen) whenever possible, especially during extraction and evaporation steps.[5] For highly accurate quantification, stable isotope labeling with ^{18}O -hydrogen peroxide can be employed to differentiate between in-vivo and artifactual oxidation.[6][7]

HILIC-ESI-MS/MS Method

a. Liquid Chromatography (LC) Conditions:

- Column: Ascentis® Express HILIC, 10 cm x 3.0 mm I.D., 2.7 µm particles.
- Mobile Phase A: Acetonitrile.
- Mobile Phase B: Water with 0.1% formic acid, pH adjusted to 3.5 with ammonium formate.
- Gradient: Isocratic elution with 75% A and 25% B. (Note: A gradient can be developed for separating multiple methionine oxidation states, for example, a linear increase in aqueous solvent from 5% to 70% over 90 minutes[1]).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 25 °C.

- Injection Volume: 5 μ L.

b. Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Mode: Multiple Reaction Monitoring (MRM) for quantification. A full scan (e.g., m/z 150-300) can be used for initial identification.
- Precursor Ion (Q1): To be determined based on the protonated molecular weight of **methionine sulfone** ($[M+H]^+$).
- Product Ion (Q3): To be determined by fragmentation of the precursor ion.
- Collision Energy (CE): To be optimized for the specific instrument and analyte.
- Dwell Time: To be optimized for the number of MRM transitions and chromatographic peak width.

Data Presentation

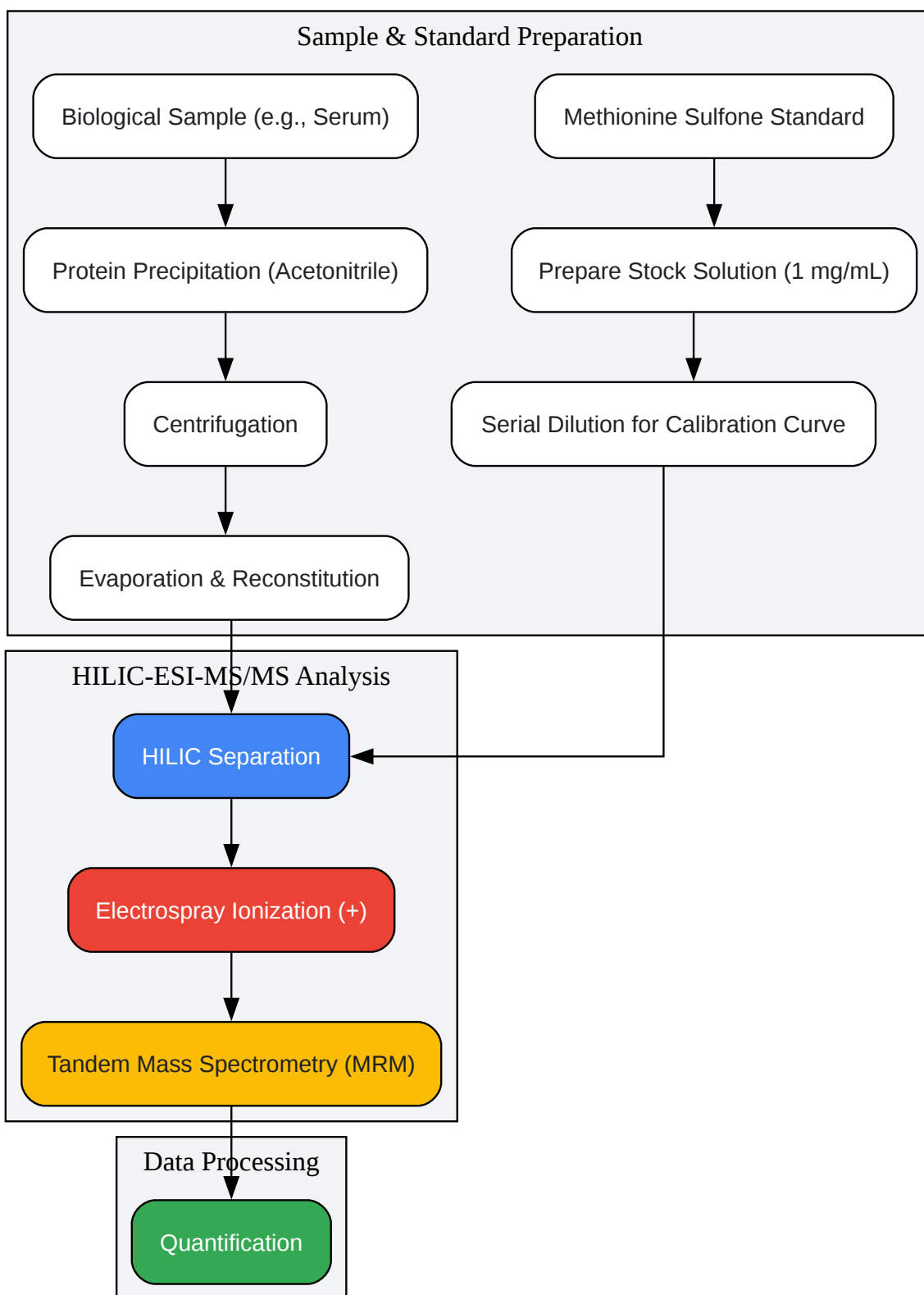
Quantitative Data Summary

The following table summarizes typical quantitative performance parameters. Note that specific values for **methionine sulfone** may vary, and the data for ^{13}C -L-methionine is provided for reference.

Parameter	Typical Value	Reference
Linearity Range	10 - 150 ng/mL (for ^{13}C -L-methionine)	[3]
Correlation Coefficient (r^2)	≥ 0.99 (for ^{13}C -L-methionine)	[3]
Lower Limit of Quantification (LOQ)	10 ng/mL (for ^{13}C -L-methionine)	[3]
Intra-day Precision (RSD)	$< 3.6\%$ (for ^{13}C -L-methionine)	[3]
Inter-day Precision (RSD)	$< 6.5\%$ (for ^{13}C -L-methionine)	[3]
Average Recovery	100.48% (for ^{13}C -L-methionine)	[3]

Visualizations

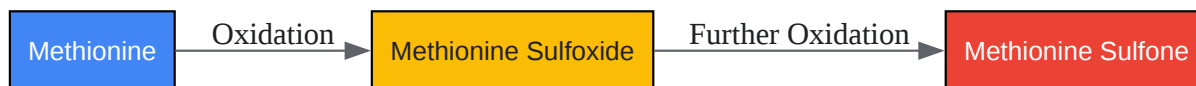
Experimental Workflow



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Caption: Workflow for **methionine sulfone** analysis.

Logical Relationship of Methionine Oxidation



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Caption: Oxidation pathway of methionine.

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